

# 6-Bromo-4-methyl-1H-indole: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 6-Bromo-4-methyl-1H-indole

Cat. No.: B1343686

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Bromo-4-methyl-1H-indole** (CAS No. 885520-51-4). The information herein is compiled from available safety data sheets and scientific literature for this compound and structurally similar chemicals. It is intended to inform researchers, scientists, and drug development professionals on the appropriate precautions to be taken when handling this substance.

## Chemical and Physical Properties


**6-Bromo-4-methyl-1H-indole** is a substituted indole derivative. While comprehensive experimental data for this specific compound is limited, predicted properties and data from similar compounds provide valuable insights.

Property	Value	Source
CAS Number	885520-51-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrN	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	210.07 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification and GHS Classification

Although a specific GHS classification for **6-Bromo-4-methyl-1H-indole** is not uniformly available, data from structurally related bromo-indoles suggest that it should be handled as a hazardous substance. The following classification is based on the hazards associated with similar compounds.

Pictogram:

 alt text

Signal Word:Warning

Potential Hazard Statements:

Based on data for other bromo-indoles, this compound may:

- H315: Cause skin irritation.[4]
- H319: Cause serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

The following precautionary statements are recommended based on the potential hazards:

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4]	
P271	Use only outdoors or in a well-ventilated area.[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[5]	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

## Toxicological Information

Specific toxicological data for **6-Bromo-4-methyl-1H-indole**, such as LD50 values, are not readily available. However, indole and its derivatives can have irritant effects. Studies on indole itself indicate moderate acute toxicity and a strong irritant effect on the eyes and a moderate one on the skin.[6] It is reasonable to assume that **6-Bromo-4-methyl-1H-indole** may exhibit similar properties. The toxicological properties of this specific compound have not been fully investigated.[5]

## Experimental Protocols

### General Handling Procedure:

A standardized protocol for handling **6-Bromo-4-methyl-1H-indole** should be followed to minimize exposure and ensure safety.

- Preparation:
  - Ensure a well-ventilated area, preferably a chemical fume hood.
  - Assemble all necessary personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
  - Have spill containment materials readily available.
- Handling:

- Avoid direct contact with the skin and eyes.
- Avoid inhalation of dust or fumes.
- Weigh and transfer the compound in a fume hood to minimize exposure.
- Keep the container tightly closed when not in use.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.
  - Clean the work area and decontaminate any equipment used.
  - Properly store or dispose of the compound and any contaminated materials.

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

## Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
Specific Hazards	Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen bromide gas.[8]
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.[8]

## Accidental Release Measures

Action	Procedure
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[8]
Environmental Precautions	Do not let product enter drains.[8]
Containment and Cleaning	Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[8]

## Storage and Disposal

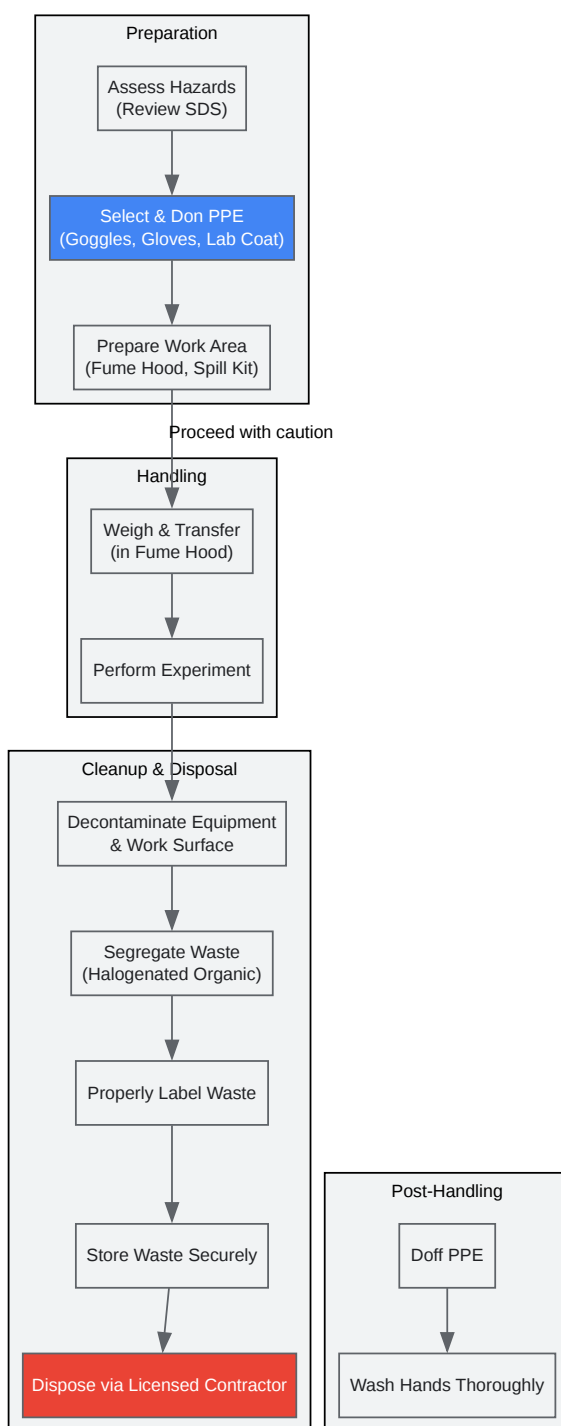
Aspect	Recommendation
Storage	Keep container tightly closed in a dry and well-ventilated place.[5]
Disposal	Dispose of this material and its container as hazardous waste. Contact a licensed professional waste disposal service.[8]

## Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [9]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[9]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for prolonged exposure.[9]

## Visualized Workflow

The following diagram illustrates a general workflow for the safe handling of chemical compounds like **6-Bromo-4-methyl-1H-indole**.



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Caption: General workflow for safe chemical handling.



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